

# Technical Guide: Physical Properties of 3-Acetyl-3-chlorodihydrofuran-2(3H)-one

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## Compound of Interest

Compound Name: 3-Acetyl-3-chlorodihydrofuran-2(3H)-one

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the known physical properties of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**, a key intermediate in pharmaceutical and agrochemical synthesis. This document includes tabulated physical data, detailed experimental protocols for property determination, and a visualization of its synthetic pathway.

## Core Physical Properties

**3-Acetyl-3-chlorodihydrofuran-2(3H)-one** is a halogenated lactone that presents as a colorless to yellow liquid or a low-melting solid. Its utility as a versatile intermediate in organic synthesis underscores the importance of understanding its physical characteristics for process development, reaction optimization, and safety assessments.

## Quantitative Physical Data

The table below summarizes the key physical properties of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**.

Property	Value	Notes
Molecular Formula	C <sub>6</sub> H <sub>7</sub> ClO <sub>3</sub>	
Molecular Weight	162.57 g/mol	
CAS Number	2986-00-7	
Appearance	Colorless to yellow liquid or semi-solid	May exist in different states at ambient temperature.
Melting Point	2.2-3.0 °C	at 0.1 Torr (reduced pressure)
Boiling Point	54-55 °C	
Density	1.325 g/cm <sup>3</sup>	
Solubility	Slightly soluble in Chloroform and Methanol	Qualitative assessment.
Spectral Data (IR)	Conforms to Structure	
Spectral Data (NMR)	Conforms to Structure	

## Experimental Protocols

This section details the methodologies for determining the physical properties of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**.

### Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid phase of the compound transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Mortar and pestle

Procedure:

- Ensure the sample of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** is in a solid state. If it is a liquid or semi-solid at room temperature, cool the sample until it solidifies.
- Grind a small amount of the solidified sample into a fine powder using a mortar and pestle.
- Pack the capillary tube with the powdered sample to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rate of approximately 1-2 °C per minute.
- Record the temperature at which the first drop of liquid is observed (the beginning of the melting range).
- Continue heating and record the temperature at which the last solid crystal melts (the end of the melting range).<sup>[1][2][3][4]</sup>

## Boiling Point Determination (Under Reduced Pressure)

Objective: To determine the boiling point of the compound at a specified reduced pressure to prevent decomposition at higher temperatures.

Apparatus:

- Vacuum distillation apparatus (including a round-bottom flask, distillation head with thermometer adapter, condenser, and receiving flask)
- Vacuum pump or water aspirator
- Manometer
- Heating mantle
- Stirring bar

#### Procedure:

- Assemble the vacuum distillation apparatus, ensuring all glass joints are properly sealed with vacuum grease.
- Place the liquid sample of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** and a stirring bar into the round-bottom flask.
- Connect the apparatus to the vacuum source and the manometer.
- Gradually reduce the pressure in the system to the desired level (e.g., 0.1 Torr).
- Begin heating the sample while stirring.
- Observe the temperature on the thermometer. The boiling point is the stable temperature at which the liquid is actively boiling and vapor is condensing and collecting in the receiving flask.<sup>[5][6][7][8]</sup>

## Density Measurement (Pycnometer Method)

Objective: To determine the mass per unit volume of the liquid compound.

#### Apparatus:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance
- Thermometer
- Constant temperature bath

#### Procedure:

- Clean and dry the pycnometer thoroughly and record its empty mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a constant temperature bath set to 15 °C until thermal equilibrium is reached.

- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and record the mass of the pycnometer filled with water (m2).
- Empty and dry the pycnometer.
- Fill the pycnometer with the liquid sample of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** and bring it to 15 °C in the constant temperature bath.
- Dry the outside and record the mass of the pycnometer filled with the sample (m3).
- Calculate the density of the sample using the known density of water at 15 °C.[\[9\]](#)[\[10\]](#)[\[11\]](#)

## Solubility Determination (Qualitative)

Objective: To qualitatively assess the solubility of the compound in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer
- Pipettes

Procedure:

- Place approximately 0.1 mL of liquid **3-Acetyl-3-chlorodihydrofuran-2(3H)-one** into a test tube.
- Add 1 mL of the solvent to be tested (e.g., chloroform, methanol) in small portions, vortexing after each addition.
- Observe whether the compound dissolves completely to form a homogeneous solution.
- Record the compound as soluble, slightly soluble, or insoluble based on visual inspection.  
[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

## Spectroscopic Analysis (FTIR and NMR)

Objective: To obtain the infrared and nuclear magnetic resonance spectra for structural confirmation.

General FTIR Procedure (Neat Liquid):

- Ensure the ATR crystal of the FTIR spectrometer is clean.
- Place a drop of the liquid sample directly onto the ATR crystal.
- Acquire the spectrum over the desired range (e.g., 4000-400  $\text{cm}^{-1}$ ).[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

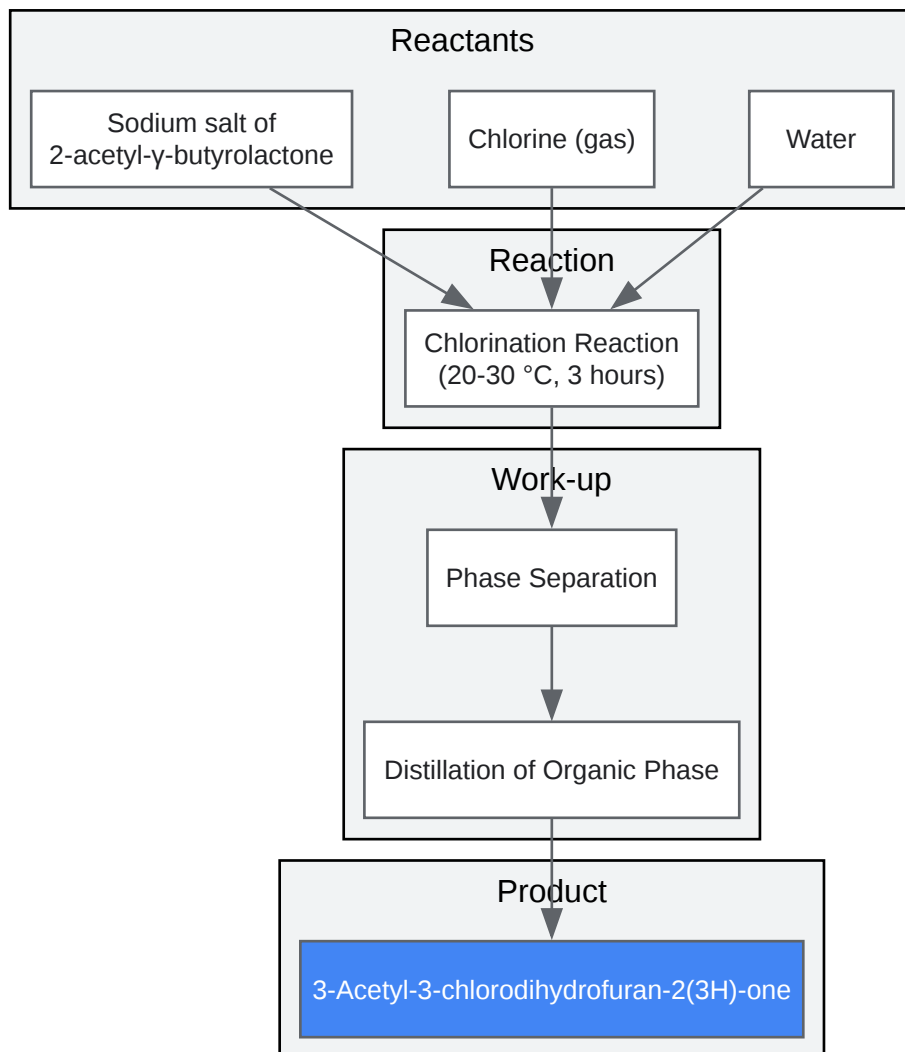
General NMR Procedure:

- Dissolve 5-20 mg of the compound in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- Transfer the solution to a clean NMR tube.
- Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra according to the instrument's standard operating procedures.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

## Synthesis Workflow

**3-Acetyl-3-chlorodihydrofuran-2(3H)-one** can be synthesized via the chlorination of the sodium salt of 2-acetyl- $\gamma$ -butyrolactone. The following diagram illustrates the general workflow of this synthesis.

## Synthesis of 3-Acetyl-3-chlorodihydrofuran-2(3H)-one



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Caption: Workflow for the synthesis of **3-Acetyl-3-chlorodihydrofuran-2(3H)-one**.

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